Benchmarking Pigment Red 170: A Comparative Guide for Researchers

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Compound of Interest

Compound Name:	*PIGMENT RED 170*
CAS No.:	*2786-76-7*
Cat. No.:	*B1581009*

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For researchers, scientists, and drug development professionals, the selection of organic pigments extends beyond mere coloration. Properties such as stability, purity, and particle size are critical for applications ranging from coatings and inks to advanced materials and potentially, biomedical applications. This guide provides a comprehensive comparison of **Pigment Red 170** against other notable Naphthol AS pigments, supported by experimental data and detailed protocols.

Pigment Red 170 (PR170) is a high-performance Naphthol AS pigment known for its vibrant bluish-red shade and excellent fastness properties.[1][2] It is widely utilized in demanding applications such as automotive coatings, industrial paints, and high-quality printing inks.[1][2] Like other Naphthol AS pigments, PR170's performance is dictated by its chemical structure and crystalline form, which influence its lightfastness, heat stability, and chemical resistance.[3][4] This guide benchmarks PR170 against other common Naphthol AS pigments: Pigment Red 5 (PR5), Pigment Red 9 (PR9), Pigment Red 112 (PR112), and Pigment Red 210 (PR210).

Comparative Performance Data

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The following tables summarize the key performance indicators for **Pigment Red 170** and its alternatives, compiled from various technical datasheets. The values represent typical performance and may vary between different commercial grades.

Table 1: General and Fastness Properties of Selected Naphthol AS Pigments

Property	Pigment Red 170	Pigment Red 5	Pigment Red 9	Pigment Red 112	Pigment Red 210
C.I. Name	12475	12490	12460	12370	12477
Hue	Bluish Red[2]	Yellowish Red[5]	Yellowish Red[6]	Bright Yellowish Red[7][8]	Pinkish Red[9]
Lightfastness (Full Shade, 1-8)	6-7[3]	7[5]	6[6]	7-8[7]	6[9]
Lightfastness (Reduced Tint, 1-8)	6[3]	5[5]	-	6[8]	5[9]
Heat Stability (°C)	200-240[1]	200[5]	180[6][10]	170-200[7][8]	180[9][11]
Migration Resistance (1-5)	5[1]	-	-	-	-

Note: Lightfastness is rated on a scale of 1 to 8, where 8 is excellent. Migration and chemical resistance are rated on a scale of 1 to 5, where 5 is excellent.

Table 2: Chemical Resistance of Selected Naphthol AS Pigments (Scale 1-5, 5=Excellent)

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Chemical Agent	Pigment Red 170[1]	Pigment Red 5[5]	Pigment Red 9[6][10]	Pigment Red 112[7][8][12]	Pigment Red 210[9][11]
Water	5	5	5	5	5
Acid (5% HCl)	5	5	5	5	5
Alkali (5% NaOH)	5	5	5	5	5
Ethanol	5	4	4	4	4-5
Ethyl Acetate	5	4	5	5	4
Xylene	5	3-4	2	5	4-5
MEK	5	3	4	5	4
Linseed Oil	-	-	4	4-5	-

Experimental Protocols

The data presented in the tables are derived from standardized experimental procedures. Below are detailed methodologies for key performance evaluation tests.

Lightfastness Testing (ISO 105-B02)

This method determines the resistance of the color of pigments to the action of an artificial light source that simulates natural daylight.

- Sample Preparation: A dispersion of the pigment in a suitable binder is prepared and applied to a substrate to form a uniform colored panel. A portion of the panel is covered with an opaque mask.
- Exposure: The prepared panel, along with a set of blue wool standards (rated 1-8), is exposed to a xenon arc lamp under controlled conditions of temperature and humidity.[13][14]

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- Evaluation: The exposed portion of the panel is periodically compared to the unexposed (masked) portion. The lightfastness rating is determined by identifying which blue wool standard shows a similar degree of color change as the tested pigment.[13]

Heat Stability Testing (ISO 787-21)

This test assesses the stability of a pigment to heat when incorporated into a stoving medium.

- Sample Preparation: The pigment is dispersed in a specified stoving binder at a defined pigment-to-binder ratio. The dispersion is then applied to a substrate.
- Heating: The coated substrate is placed in a calibrated oven and heated to a specified temperature for a defined duration.
- Evaluation: After cooling, the color of the heated sample is compared to that of an unheated sample or a sample heated at a lower temperature. The heat stability is reported as the maximum temperature at which no significant color change occurs.

Chemical Resistance Testing (ISO 787-1)

This standard provides a general method for comparing the color of pigments, which can be adapted to assess chemical resistance.

- Sample Preparation: A cured film of the pigmented system is prepared on a suitable substrate.
- Exposure: A piece of absorbent material (e.g., filter paper) is saturated with the test chemical (e.g., 5% HCl, 5% NaOH, ethanol) and placed on the pigmented surface. The setup is covered to prevent evaporation and left for a specified period.
- Evaluation: After the exposure time, the absorbent material is removed, and the surface is cleaned. The change in color, gloss, or any other surface defect is evaluated against an unexposed area of the same sample, typically on a 1-5 scale.

Dispersion Fineness Testing (ASTM D1210)

This method measures the degree of dispersion of a pigment in a liquid vehicle using a Hegman-type gage.

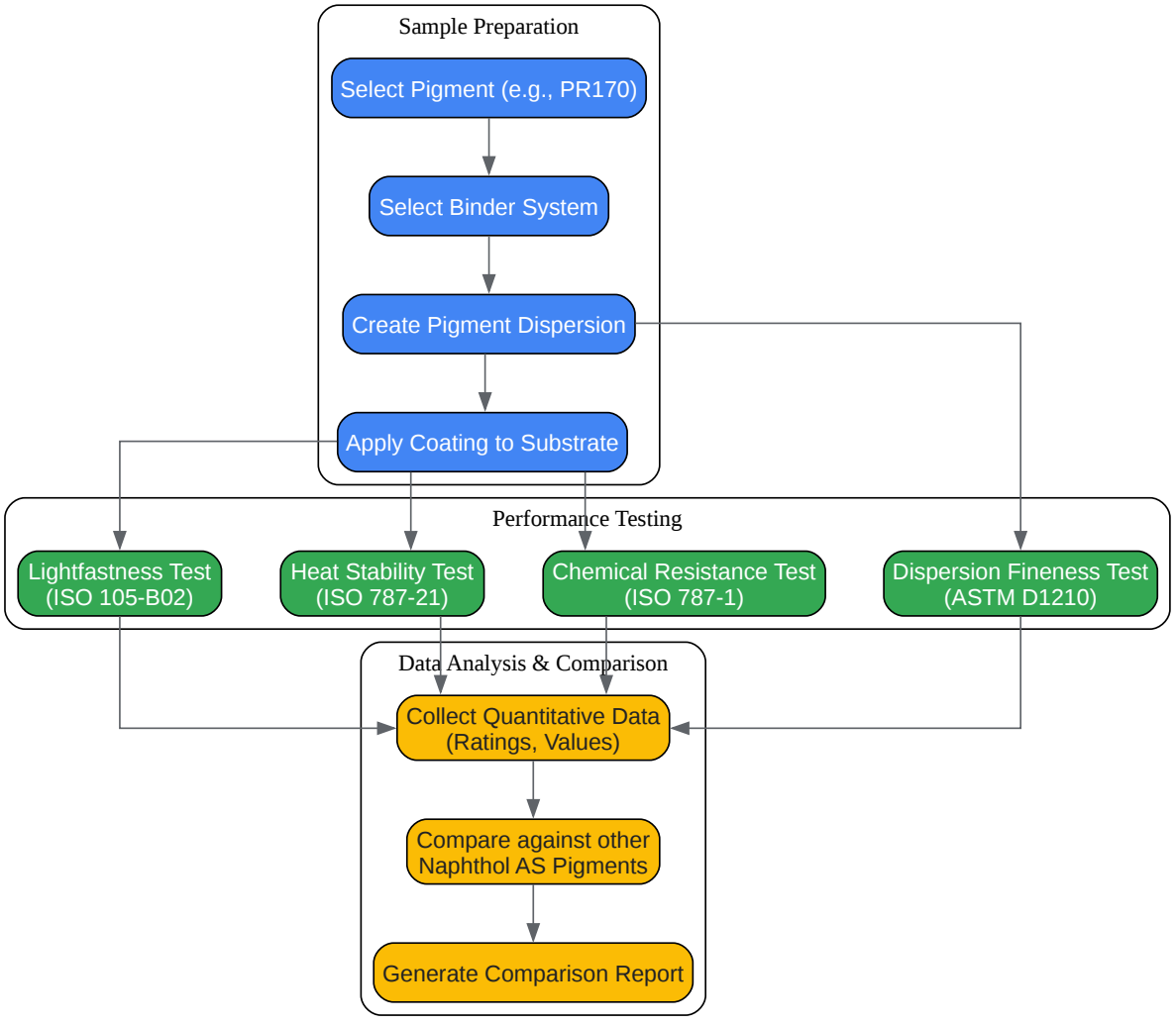
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- Sample Preparation: The pigment is dispersed in the vehicle using a milling apparatus.
- Measurement: A small amount of the dispersion is placed in the deep end of the Hegman gage. A scraper is then drawn over the surface of the gage towards the shallow end.
- Evaluation: The point on the scale where pigment particles or agglomerates are first visible as streaks or scratches is read. The fineness of dispersion is reported in Hegman units or micrometers.[3][7][15]

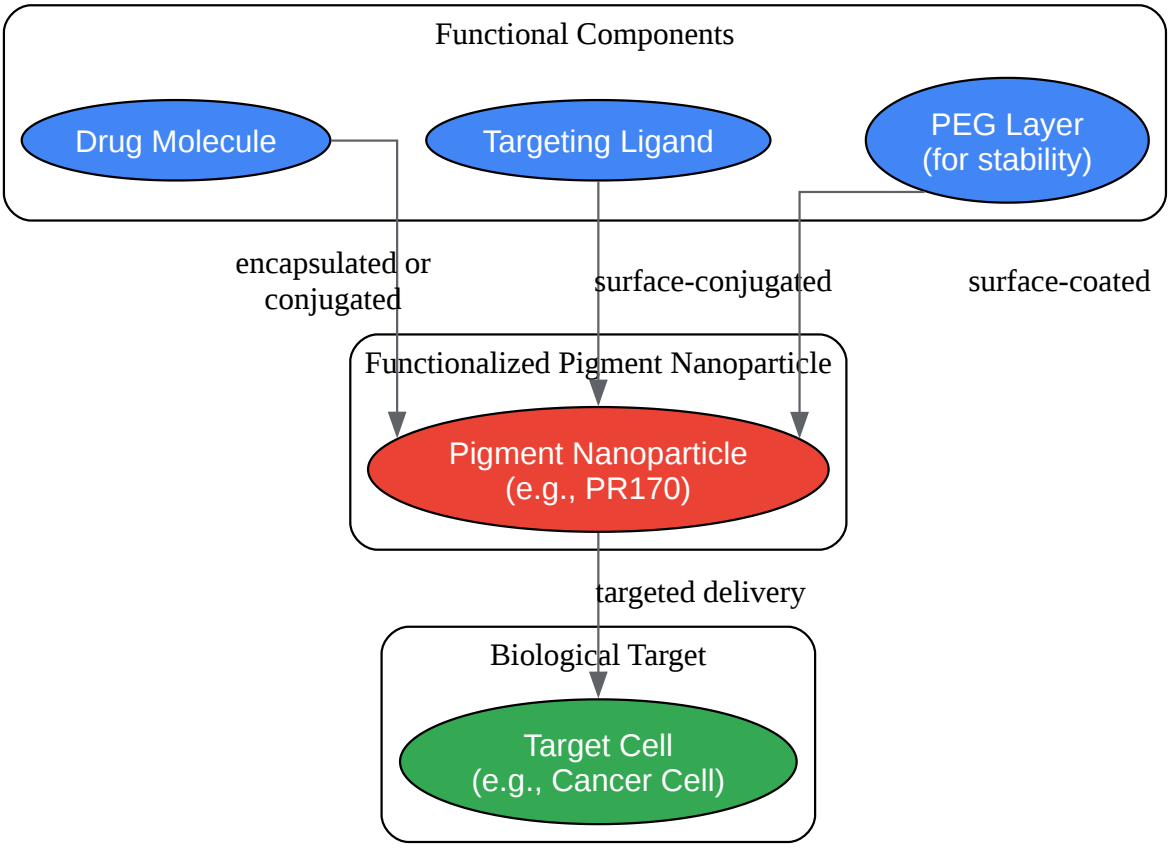
Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for evaluating the performance of Naphthol AS pigments.

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